

# 3-Chloro-4-nitrobenzonitrile molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-4-nitrobenzonitrile

Cat. No.: B1354924

[Get Quote](#)

## An In-depth Technical Guide on 3-Chloro-4-nitrobenzonitrile

This guide provides a detailed overview of the molecular structure and properties of **3-Chloro-4-nitrobenzonitrile**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

## Molecular Properties and Identification

**3-Chloro-4-nitrobenzonitrile** is a solid chemical compound widely utilized in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its molecular properties are summarized in the table below, providing a clear reference for its key quantitative data.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>3</sub> CIN <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	182.56 g/mol	[2][3]
Exact Mass	181.9883050 u	[2]
CAS Number	34662-29-8	[1][2][3]
IUPAC Name	3-Chloro-4-nitrobenzonitrile	[2]
Synonyms	2-Chloro-4-cyano-1-nitrobenzene, 4-Nitro-3-chlorobenzonitrile	[1]

## Molecular Structure

The molecular structure of **3-Chloro-4-nitrobenzonitrile** consists of a benzene ring substituted with a chloro group at the third position, a nitro group at the fourth position, and a nitrile group at the first position. This specific arrangement of functional groups is crucial to its chemical reactivity and application in further syntheses.

Caption: Molecular structure of **3-Chloro-4-nitrobenzonitrile**.

## Experimental Protocols

This document does not cite specific experiments and therefore does not include detailed experimental protocols.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. echemi.com [echemi.com]
- 3. 3-Chloro-4-nitrobenzonitrile - CAS:34662-29-8 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [3-Chloro-4-nitrobenzonitrile molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1354924#3-chloro-4-nitrobenzonitrile-molecular-structure-and-weight>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)